

Essential Safety and Logistical Information for Handling Benzylhydrazine Hydrochloride

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Compound of Interest

Compound Name: Benzylhydrazine hydrochloride

Cat. No.: B138046

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For researchers, scientists, and drug development professionals, ensuring safety during the handling of hazardous chemicals is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **Benzylhydrazine hydrochloride**. Adherence to these guidelines is critical to minimize exposure and ensure a safe laboratory environment.

Summary of Hazards

Benzylhydrazine hydrochloride is a hazardous substance that poses several risks:

- Toxicity: It is toxic if swallowed.[1][2]
- Skin Irritation: It causes skin irritation.[1][2]
- Eye Irritation: It causes serious eye irritation.[1][2]
- Respiratory Irritation: It may cause respiratory irritation.[3]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to minimize exposure. The following table summarizes the required PPE for handling **Benzylhydrazine hydrochloride**.

Protection Type	Specific Requirements	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves should be inspected before use and disposed of after contact with the substance. Double gloving is recommended.	To prevent skin contact and absorption. [3] [4] [5]
Eye and Face Protection	Chemical safety goggles that meet ANSI Z87.1 or equivalent standards. A face shield should be worn when there is a risk of splashing.	To protect eyes from splashes and airborne particles. [3] [4]
Skin and Body Protection	A fully buttoned laboratory coat, long pants, and closed-toe shoes are required. For larger quantities, chemical-resistant coveralls are recommended.	To protect the skin from accidental contact. [4]
Respiratory Protection	For nuisance exposures, use a dust mask type N95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. All procedures should be performed in a certified chemical fume hood.	To minimize inhalation exposure. [4] [6]

Operational Plan

The following step-by-step guide outlines the safe handling of **Benzylhydrazine hydrochloride** from preparation to post-handling decontamination.

Pre-Operational Checks

- **Verify Fume Hood Certification:** Ensure the chemical fume hood has been certified within the last year.
- **Assemble all PPE:** Before handling the chemical, put on all required PPE as detailed in the table above.
- **Prepare Work Area:** Designate a specific area for handling **Benzylhydrazine hydrochloride**. Cover the work surface with absorbent, disposable bench paper.
- **Locate Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible.
- **Review Safety Data Sheet (SDS):** Always review the SDS for **Benzylhydrazine hydrochloride** before beginning any new procedure.

Handling Procedure

- **Dispensing:** When weighing or transferring the solid material, perform these actions within a chemical fume hood to avoid the creation and inhalation of dust.^[4] Use a spatula and weighing paper for transfers.
- **Reactions:** Ensure all glassware is securely clamped. If the reaction has the potential to be exothermic or splash, a blast shield must be used.
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing.^[1]
- **No Eating or Drinking:** Do not eat, drink, or smoke in the area where **Benzylhydrazine hydrochloride** is handled.^{[1][3]}

Post-Handling

- **Decontaminate:** Thoroughly decontaminate all work surfaces after handling is complete.
- **Wash Hands:** Wash hands and any other exposed skin thoroughly with soap and water after removing gloves.^{[1][3][7]}

- Remove PPE: Remove PPE in the correct order to avoid cross-contamination: outer gloves, gown, inner gloves, face shield/goggles, and respirator.

Disposal Plan

All waste containing **Benzyldiazine hydrochloride** must be treated as hazardous waste.

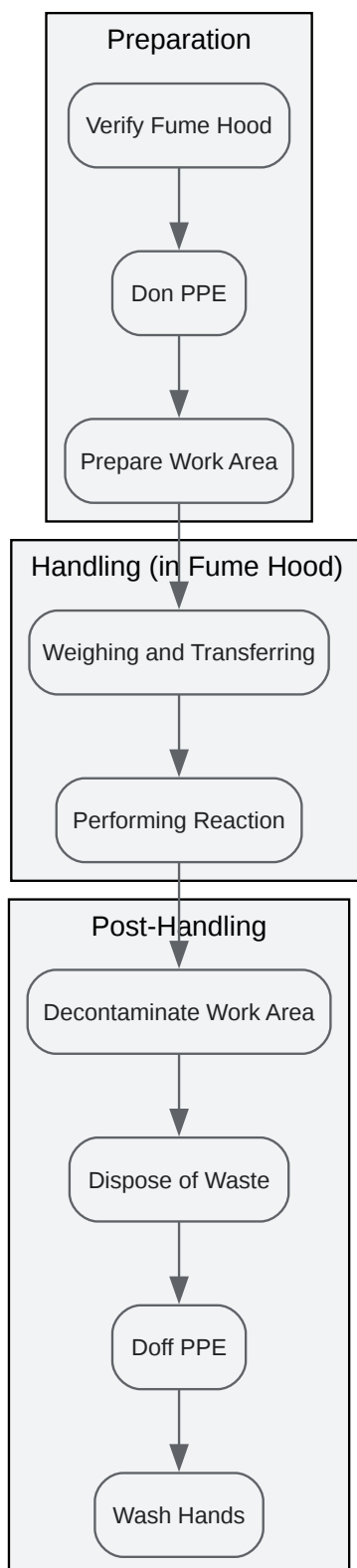
- Waste Categorization: All waste, including empty containers and contaminated PPE, must be treated as hazardous waste.[\[4\]](#)
- Solid Waste: Collect solid waste in a designated, clearly labeled, and sealed container.[\[4\]](#)
- Contaminated Materials: Used gloves, weighing papers, and other contaminated disposable materials should be placed in a separate, sealed hazardous waste bag or container.[\[4\]](#)
- Storage: Store hazardous waste in a designated, secure area away from incompatible materials, awaiting pickup by a licensed waste disposal service.[\[4\]](#)
- Disposal: All **Benzyldiazine hydrochloride** waste must be disposed of in accordance with local, state, and federal regulations.[\[1\]](#)[\[4\]](#)[\[7\]](#) Do not dispose of it down the drain or in regular trash.[\[3\]](#)[\[4\]](#)

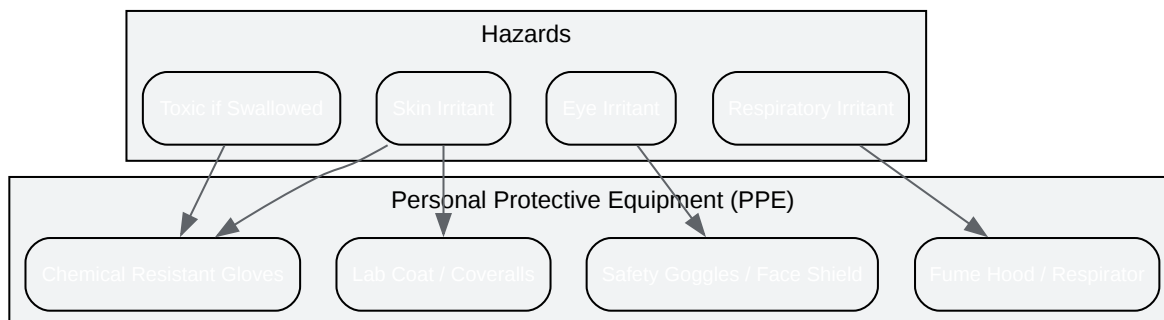
Quantitative Data

Parameter	Value	Source
CAS Number	1073-62-7	[1]
Molecular Formula	C ₇ H ₁₀ N ₂ · HCl	[8]
Molecular Weight	158.63 g/mol	[2]
Melting Point	113 °C	
Boiling Point	265.4 °C at 760 mmHg	
Flash Point	132 °C	
LD50 (Oral, Mouse)	90 mg/kg	[1]

Experimental Workflow and Safety Relationships

The following diagrams illustrate the workflow for handling **Benzylhydrazine hydrochloride** and the relationship between its hazards and the corresponding protective measures.





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